

# 1,4-Diaminobenzene dihydrochloride melting point and boiling point

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## Compound of Interest

Compound Name: 1,4-Diaminobenzene  
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An In-depth Technical Guide to the Thermal Properties of **1,4-Diaminobenzene Dihydrochloride**

## Abstract

This technical guide provides a comprehensive analysis of the thermal properties of **1,4-Diaminobenzene dihydrochloride** (CAS: 624-18-0), a compound of significant interest in chemical synthesis, dye manufacturing, and polymer chemistry. A critical review of publicly available data reveals significant discrepancies in its reported melting point and a common misconception regarding its boiling point. This paper clarifies that **1,4-Diaminobenzene dihydrochloride** undergoes melting with simultaneous decomposition, a phenomenon that accounts for the wide range of reported values. Furthermore, it establishes that a true boiling point is not an attainable or relevant physical property for this salt due to its thermal instability. This guide presents a standardized protocol for the accurate determination of the melting/decomposition point and provides the scientific rationale behind the experimental observations, equipping researchers and drug development professionals with the necessary insights for safe and effective handling and application of this compound.

## Introduction to 1,4-Diaminobenzene Dihydrochloride

### 1.1 Chemical Identity and Significance

**1,4-Diaminobenzene dihydrochloride**, also known as p-Phenylenediamine dihydrochloride, is the dihydrochloride salt of 1,4-phenylenediamine[1]. It typically appears as a white to slightly reddish crystalline powder[2][3]. Its chemical structure, consisting of an aromatic ring with two amine groups protonated by hydrochloric acid, makes it a stable and water-soluble precursor for the free base. This compound is a vital intermediate in various industrial applications, including the synthesis of hair dyes, high-performance polymers like aramids, antioxidants, and corrosion inhibitors[4]. Its CAS number is 624-18-0[1][4].

## 1.2 The Critical Role of Thermal Properties

For scientists in research and drug development, precise knowledge of a compound's thermal properties is fundamental. The melting point is a primary indicator of purity and is crucial for quality control, process development, and formulation[5][6]. The boiling point dictates purification methods like distillation and defines the upper-temperature limits for handling in a liquid state. For a compound like **1,4-Diaminobenzene dihydrochloride**, which is known to be thermally sensitive, a nuanced understanding beyond simple literature values is essential to prevent degradation, ensure process safety, and achieve reproducible results.

## Summary of Physicochemical Properties

A summary of the key physicochemical properties of **1,4-Diaminobenzene dihydrochloride** is presented below. It is important to note the variability in the reported thermal data, which will be the central topic of discussion in this guide.

Property	Value	Source(s)
CAS Number	624-18-0	[1][2][4]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> Cl <sub>2</sub> N <sub>2</sub>	[2][7]
Molecular Weight	181.06 g/mol	[2][4][7]
Appearance	White to slightly reddish crystals or gray powder	[2][3]
Melting Point	Varies significantly, often reported as >200 °C to 285 °C	[1][3][7][8][9]
Boiling Point	267.4 °C at 760 mmHg (Value is likely erroneous)	[1][4][7]
Water Solubility	≥100 mg/mL at 21 °C	[7][10]
Decomposition	Decomposes on heating to emit toxic fumes (NO <sub>x</sub> , HCl)	[2][3][11]

## The Melting Point: A Critical Analysis of Melting with Decomposition

### 3.1 Reported Values and Discrepancies

A survey of scientific literature and supplier data reveals a notable lack of consensus on the melting point of **1,4-Diaminobenzene dihydrochloride**.

Reported Melting Point	Source
>392 °F (>200 °C)	PubChem[2], CAMEO Chemicals[10]
>200 °C	ChemBK[7], LookChem[1]
275 °C	ICSC[3], Sigma-Aldrich[9]
266-285 °C	AKSci[8]

This wide range is inconsistent with the behavior of a pure, stable organic compound, which typically exhibits a sharp melting range of 0.5-1.0 °C. The observed variation is a direct consequence of the compound's thermal instability.

### 3.2 The Causality of Melting with Decomposition

**1,4-Diaminobenzene dihydrochloride** does not exhibit a true melting point; instead, it undergoes decomposition upon heating[3]. As an ionic salt, significant thermal energy is required to overcome the strong electrostatic forces of its crystal lattice. This required energy level is close to or exceeds the energy needed to initiate chemical bond cleavage within the molecule. Consequently, as the compound begins to melt, it also starts to decompose, releasing toxic and corrosive fumes of nitrogen oxides and hydrogen chloride[2][11]. This simultaneous process makes the observed "melting point" highly dependent on the experimental conditions.

### 3.3 Key Factors Influencing Measurement

The primary reason for the discrepancies in reported values is the heating rate used during analysis[5].

- **Rapid Heating:** A fast temperature ramp does not allow the system to maintain thermal equilibrium. The sample's temperature lags behind the apparatus's temperature, leading to an artificially high and broad observed melting range.
- **Slow Heating:** A slow heating rate (e.g., 1-2 °C per minute) provides a more accurate determination of the temperature at which the phase transition and decomposition begin[5][6].
- **Purity:** As with any substance, impurities will depress and broaden the melting range[5][12].

Therefore, for a compound that decomposes, the term "melting point" is a misnomer. A more accurate description is the "decomposition temperature" or "melting range with decomposition."

## Standardized Protocol for Accurate Melting/Decomposition Point Determination

To ensure reliable and reproducible results, a standardized methodology is paramount. The following protocol is designed to accurately measure the melting/decomposition point of **1,4-Diaminobenzene dihydrochloride** using a modern digital melting point apparatus.

#### 4.1 Principle and Rationale

This protocol employs a two-stage heating process. An initial rapid scan establishes an approximate decomposition temperature, followed by a second, slow, and carefully controlled scan on a fresh sample to determine the precise range. Re-melting a previously melted and decomposed sample must be avoided as it will yield inaccurate results[5].

#### 4.2 Equipment and Reagents

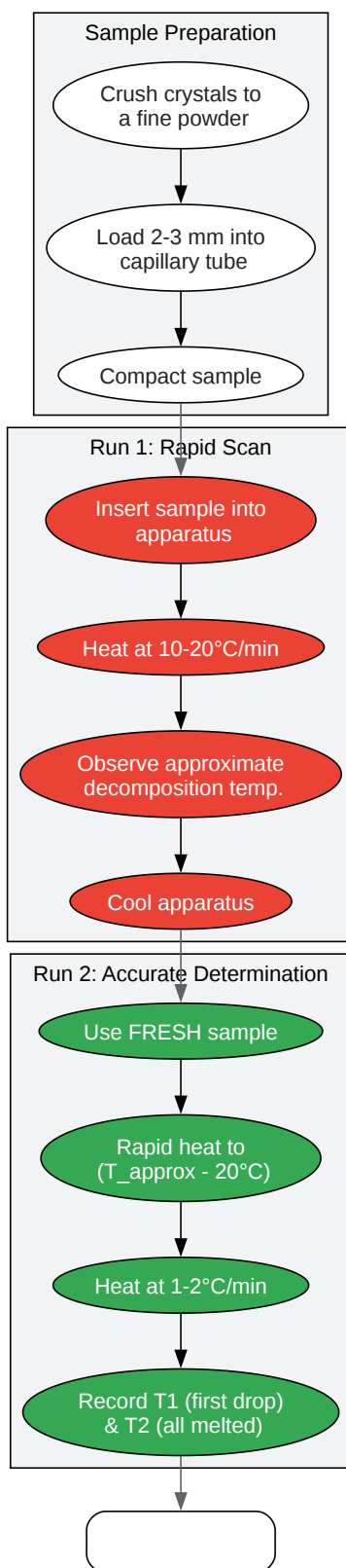
- Digital melting point apparatus (e.g., Mel-Temp® or similar)[5][6]
- Glass capillary tubes (one end sealed)
- **1,4-Diaminobenzene dihydrochloride**, high purity grade
- Spatula and watch glass
- Mortar and pestle

#### 4.3 Step-by-Step Methodology

- Sample Preparation: Gently crush a small amount of the crystalline sample into a fine powder using a mortar and pestle. This ensures uniform heat transfer[5].
- Capillary Loading: Load the fine powder into a capillary tube to a depth of 2-3 mm. Compact the sample by gently tapping the sealed end on a hard surface[5][6].
- Rapid Scan (First Run):
  - Place the loaded capillary into the heating block of the apparatus.
  - Set a rapid heating rate of 10-20 °C per minute[6].

- Observe the sample through the magnifying lens. Record the approximate temperature at which the sample begins to liquefy, discolor, or effervesce. This is your estimated decomposition temperature.
- Allow the apparatus to cool at least 20 °C below this estimated temperature.
- Slow Scan (Accurate Determination):
  - Use a freshly prepared capillary tube for this measurement.
  - Rapidly heat the block to a temperature approximately 20 °C below the estimated decomposition point found in the first run.
  - Reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium[5].
  - Carefully observe the sample. Record the temperature ( $T_1$ ) at which the first droplet of liquid is observed.
  - Continue heating at the slow rate. Record the temperature ( $T_2$ ) at which the last solid particle melts, noting any charring or gas evolution.
- Reporting: Report the result as a melting range with decomposition, e.g., "274-276 °C (dec.)". Perform the determination in triplicate to ensure consistency.

#### 4.4 Visualization of the Experimental Workflow



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Caption: Workflow for accurate melting/decomposition point determination.

# The Boiling Point: A Scientific Misconception

## 5.1 Deconstructing Erroneous Data

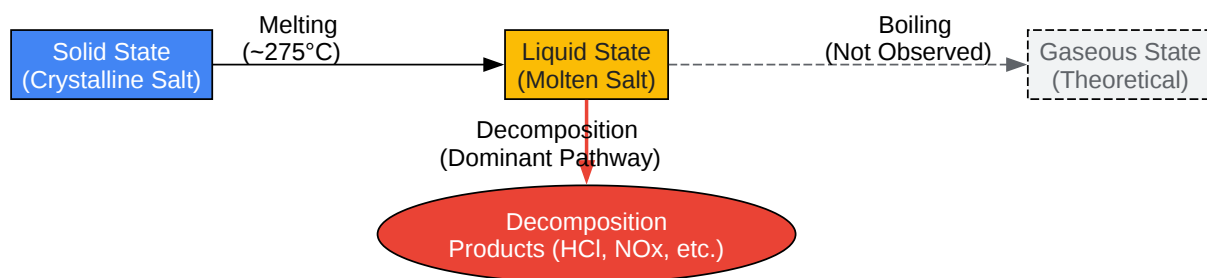
Several databases report a boiling point for **1,4-Diaminobenzene dihydrochloride** of approximately 267.4 °C at 760 mmHg[1][4][7]. This value is scientifically implausible and represents a significant data reporting error. Crucially, the boiling point of the parent free base, p-phenylenediamine, is 267 °C[13][14]. It is highly probable that the boiling point of the free base has been incorrectly attributed to its dihydrochloride salt.

## 5.2 The Primacy of Thermal Decomposition

A substance boils when its vapor pressure equals the surrounding atmospheric pressure. For this to occur, molecules must have sufficient kinetic energy to escape the liquid phase into the gas phase. In the case of an ionic salt like **1,4-Diaminobenzene dihydrochloride**, the intermolecular forces are extremely strong ionic bonds. The thermal energy required to overcome these forces and vaporize the salt is far greater than the energy that causes the compound's covalent bonds to break.

Therefore, upon heating, **1,4-Diaminobenzene dihydrochloride** will always decompose before reaching a temperature at which it could theoretically boil. Any attempt to measure a boiling point at atmospheric pressure will result only in vigorous decomposition and the release of hazardous gases[2][3].

## 5.3 Visualizing the Thermal Behavior Pathway



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Caption: Thermal pathway of **1,4-Diaminobenzene dihydrochloride** upon heating.

## Safety and Handling Considerations

Given the thermal instability and toxicity profile, stringent safety measures are required when handling **1,4-Diaminobenzene dihydrochloride**, especially during heating.

- **Toxicity:** The compound is toxic if swallowed, in contact with skin, or if inhaled[7][11][15]. It is a known skin and respiratory sensitizer and can cause severe eye irritation[3][15][16].
- **Heating Hazards:** When heated to decomposition, it emits very toxic and corrosive fumes, including hydrogen chloride and nitrogen oxides[2][11]. All heating procedures must be conducted within a certified chemical fume hood with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

## Conclusion

The thermal characterization of **1,4-Diaminobenzene dihydrochloride** requires a more sophisticated approach than consulting a single literature value. This guide has demonstrated that:

- The compound does not have a true melting point but rather a melting range with decomposition, with reliable values centered around 275 °C when measured correctly.
- The widely cited boiling point of ~267 °C is an error, likely conflated with the boiling point of the parent free base. A boiling point for the dihydrochloride salt is not a physically relevant or attainable property due to thermal decomposition occurring at a lower temperature.
- Accurate determination of the melting/decomposition point is critically dependent on a slow, controlled heating rate as detailed in the provided protocol.

By understanding the underlying chemical principles governing its thermal behavior, researchers, scientists, and drug development professionals can ensure data integrity, process safety, and the successful application of this important chemical intermediate.

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- To cite this document: BenchChem. [1,4-Diaminobenzene dihydrochloride melting point and boiling point]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120879#1-4-diaminobenzene-dihydrochloride-melting-point-and-boiling-point]

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